

Personal protective equipment for handling 2-Hydroxyadipic acid

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Compound of Interest

Compound Name: 2-Hydroxyadipic acid

Cat. No.: B108492

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Essential Safety and Handling Guide for 2-Hydroxyadipic Acid

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-Hydroxyadipic acid**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

2-Hydroxyadipic acid presents several health hazards that require strict adherence to safety protocols. It is harmful if swallowed, causes skin and serious eye irritation, and may lead to respiratory irritation.^[1]

Hazard Classification	GHS Code	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety when handling **2-Hydroxyadipic acid**.

Protection Type	Recommended Equipment	Specifications and Remarks
Eye and Face Protection	Safety goggles with side-shields	Must be worn at all times. A face shield may be necessary if there is a significant splash risk. [1] [2]
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended for handling acids. [3] [4] Always inspect gloves for integrity before use.
Body Protection	Impervious clothing / Laboratory coat	A fully buttoned lab coat is the minimum requirement. For larger quantities, chemical-resistant clothing is advised. [1] [2]
Respiratory Protection	Suitable respirator	Use in a well-ventilated area. If dust or aerosols are likely to be generated, a NIOSH-approved respirator (e.g., N95) is required. [1] [2] [3]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for maintaining a safe laboratory environment.

Experimental Protocol: Step-by-Step Handling Procedure

- Preparation:

- Ensure a safety shower and eyewash station are accessible and functional.^[1]
- Work within a certified chemical fume hood or a well-ventilated area.^{[1][2]}
- Don all required PPE as specified in the table above.
- Have spill cleanup materials readily available.
- Handling:
 - Avoid the formation of dust and aerosols.^[1]
 - Avoid breathing any dust, fumes, or vapors.^[1]
 - Do not eat, drink, or smoke in the handling area.^[1]
 - Wash hands thoroughly with soap and water after handling the substance.^{[1][2]}
 - Keep the container tightly closed when not in use.^{[1][2]}
- Storage:
 - Store in a cool, dry, and well-ventilated area.^{[1][2]}
 - Recommended storage for the powder form is at -20°C for long-term stability (up to 3 years).^[1]
 - Keep away from incompatible materials such as strong oxidizing agents.^[2]

Waste Disposal Plan

- Collection:
 - Collect all **2-Hydroxyadipic acid** waste, including contaminated consumables, in a designated, properly labeled, and sealed hazardous waste container.
- Spill Decontamination:
 - In case of a spill, wear full PPE.^[1]

- Contain the spill and prevent it from entering drains or water courses.^[1]
- For liquid spills, absorb with an inert, non-combustible material like diatomite or a universal binder.^[1]
- For solid spills, carefully sweep or scoop the material into the waste container, avoiding dust generation.^[2]
- Decontaminate the spill area and equipment by scrubbing with alcohol.^[1]
- Final Disposal:
 - Dispose of the waste container and its contents in accordance with all local, state, and federal regulations.^{[1][5]} Do not dispose of it down the drain.

Emergency Procedures: First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. ^{[1][2]} Seek immediate medical attention. ^[2]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. ^{[1][2]} If skin irritation persists, seek medical attention. ^[2]
Inhalation	Move the affected person to fresh air and keep them in a position comfortable for breathing. ^[1] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth thoroughly with water. ^[1] Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^[1]

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Hydroxyadipic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b108492#personal-protective-equipment-for-handling-2-hydroxyadipic-acid>]

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